

Health and safety data for 2-Naphthol-6,8-disulfonic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthol-6,8-disulfonic acid

Cat. No.: B091816

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An In-depth Technical Guide to the Health and Safety of **2-Naphthol-6,8-disulfonic acid**

Introduction

2-Naphthol-6,8-disulfonic acid, also known as G acid, is a synthetic organic compound with the CAS number 118-32-1.[1][2][3] It is characterized by a naphthalene structure substituted with one hydroxyl (-OH) group and two sulfonic acid (-SO₃H) groups.[2] This structure, particularly the presence of sulfonic acid groups, renders the compound highly soluble in water.[1][2] It typically appears as a white to light yellow crystalline powder.[1][2]

Primarily, **2-Naphthol-6,8-disulfonic acid** serves as a crucial intermediate in the synthesis of various azo dyes, contributing to the production of vibrant and long-lasting colors for textiles and other materials.[1][4] It is also utilized as a reagent in analytical chemistry.[1] Given its industrial applications, a thorough understanding of its health and safety profile is essential for researchers, scientists, and professionals in drug development and chemical manufacturing.

This guide provides a comprehensive overview of the available health and safety data, handling procedures, and emergency protocols for **2-Naphthol-6,8-disulfonic acid**.

Physical and Chemical Properties

The fundamental physical and chemical properties of **2-Naphthol-6,8-disulfonic acid** are summarized below.

Property	Value	Source
CAS Number	118-32-1	[1] [2] [3]
Molecular Formula	C ₁₀ H ₈ O ₇ S ₂	[2] [3]
Molecular Weight	304.3 g/mol	[3]
Appearance	White to light yellow powder/solid	[1] [2]
Synonyms	G Acid, 7-Hydroxy-1,3-naphthalenedisulfonic acid	[3]
Solubility	Soluble in water	[1] [2]

Hazard Identification and Classification

2-Naphthol-6,8-disulfonic acid is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[\[5\]](#) It may also cause respiratory irritation.[\[5\]](#)

GHS Classification

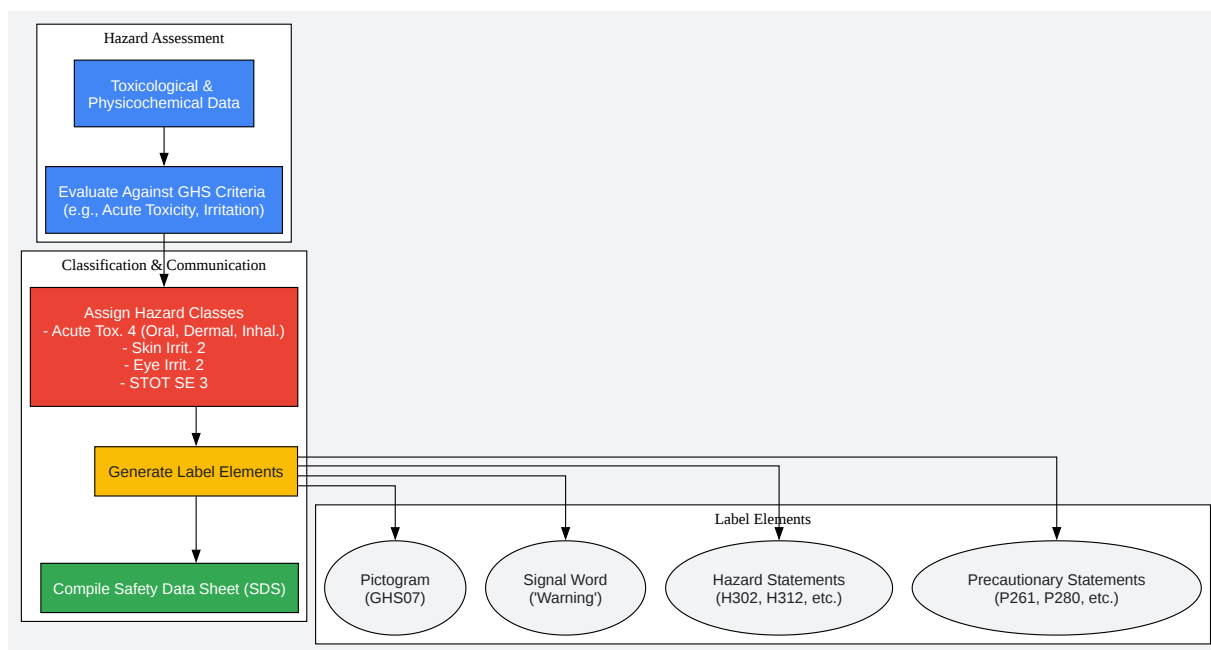
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:[5]

GHS Label Elements

Element	Details
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302, H312, H332, H315, H319, H335
Precautionary Statements	P261, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501

Source:[5]



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Caption: GHS hazard classification and communication workflow.

Toxicological Information

Detailed quantitative toxicological data such as LD₅₀ (Lethal Dose, 50%) or LC₅₀ (Lethal Concentration, 50%) for **2-Naphthol-6,8-disulfonic acid** are not readily available in the reviewed literature.[5][6] The toxicological properties have not been fully investigated.[7][8] However, the GHS classification indicates harmful effects upon acute exposure and irritant properties.

- Acute Effects: Harmful if swallowed, inhaled, or in contact with skin. Causes irritation to the skin, eyes, and respiratory system.[5][8]
- Chronic Effects: No information was available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[5][8]

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **2-Naphthol-6,8-disulfonic acid** were not detailed in the available documentation. However, assessments for GHS classification typically follow standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Skin Irritation/Corrosion (Based on OECD TG 404)

This test is designed to evaluate the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- Test Substance Preparation: The substance, typically a fine powder, is moistened with a small amount of a suitable vehicle (e.g., water) to form a paste.
- Animal Model: The test is usually conducted on healthy young adult albino rabbits.
- Application: A small area of the animal's back is clipped free of fur. A gauze patch holding 0.5 g of the prepared test substance is applied to the intact skin and held in place with a semi-occlusive dressing for a specified exposure period, typically 4 hours.

- **Observation:** After the exposure period, the patch is removed, and the skin is cleaned. The skin is then examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring and Classification:** The reactions are scored according to a standardized scale. The mean scores for erythema and edema are calculated for each animal. Based on these scores, the substance is classified as an irritant (Category 2) or non-irritant.

General Protocol for Biodegradability (Based on OECD TG 301C)

The "Ready Biodegradability: Modified MITI Test (I)" is used to assess whether a chemical is readily biodegradable under aerobic conditions.

- **Test System:** The test uses a closed system containing a defined mineral medium, the test substance as the sole source of organic carbon, and a mixed population of microorganisms (inoculum) from a source not pre-adapted to the chemical.
- **Measurement:** The degradation of the substance is followed by measuring oxygen consumption over a 28-day period.
- **Procedure:** The test substance is added to the medium with the inoculum in a closed respirometer. Oxygen consumption is measured continuously or at frequent intervals and compared to a blank control (containing only inoculum) and a reference control (containing a readily biodegradable substance like sodium benzoate).
- **Evaluation:** The percentage of degradation is calculated from the total oxygen consumed relative to the theoretical oxygen demand (ThOD). A substance is considered "readily biodegradable" if it reaches a 60% degradation level within a 10-day window during the 28-day test period.

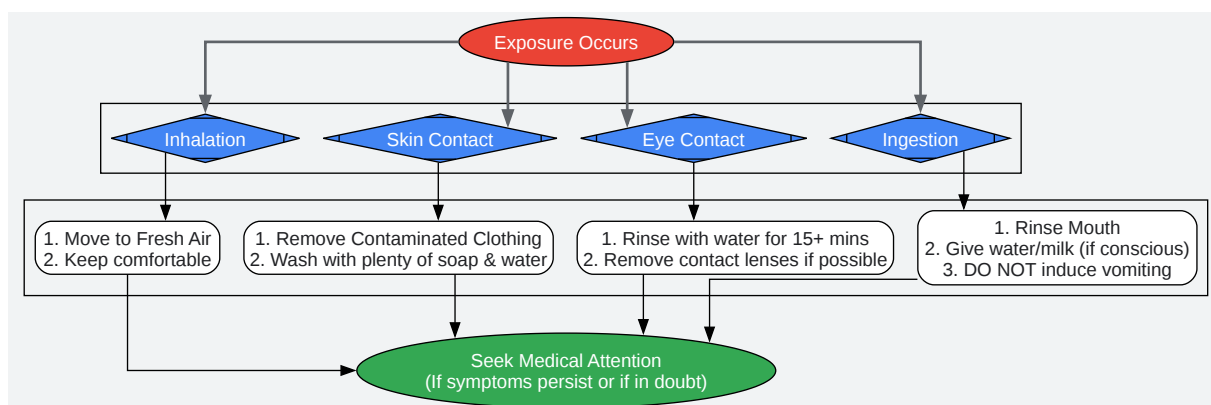
First-Aid Measures

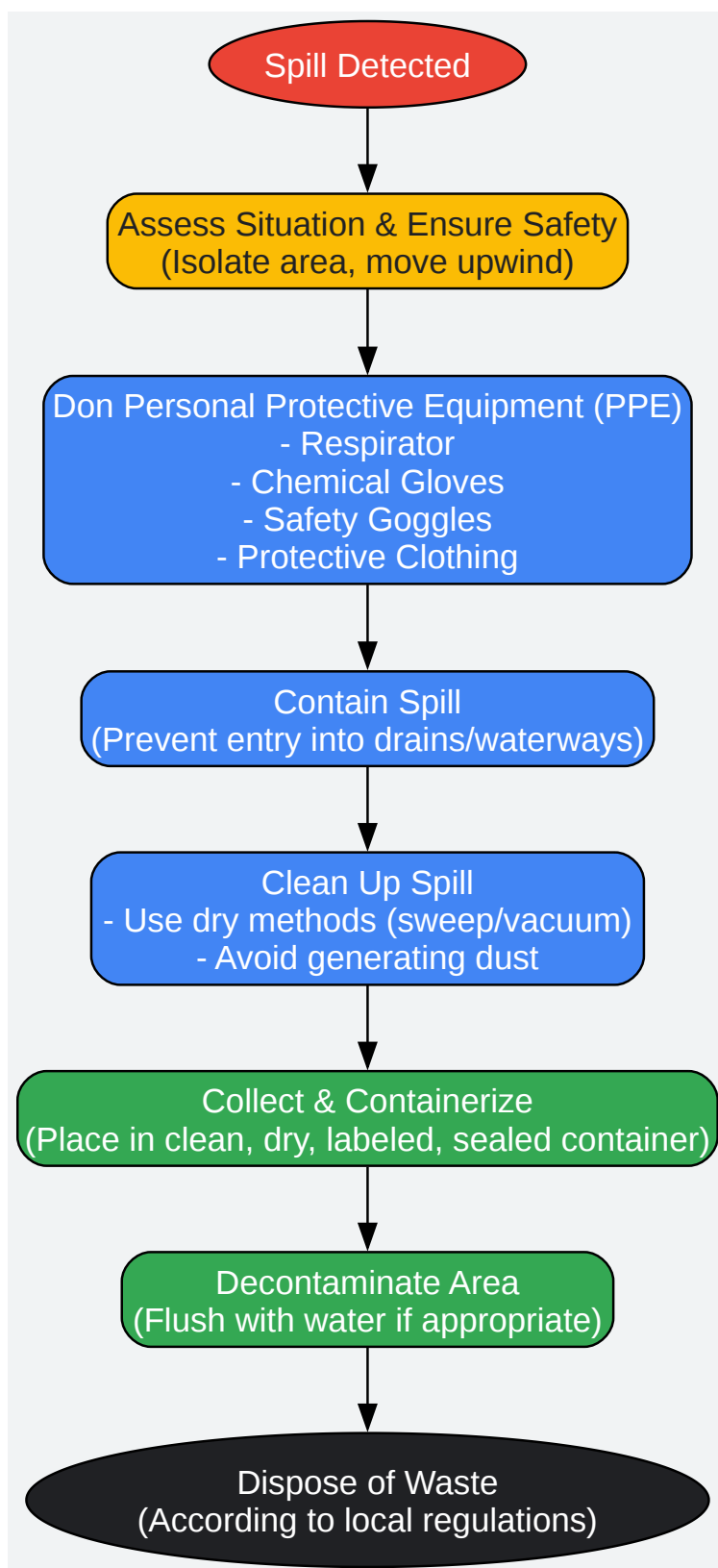
Immediate first aid is crucial in case of exposure.

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If symptoms are severe or persist, get medical attention.[\[5\]](#)[\[6\]](#)

- Skin Contact: Take off contaminated clothing immediately.[\[6\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[7\]](#) If skin irritation occurs, seek medical advice.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[5\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[6\]](#)[\[7\]](#) If eye irritation persists, get medical attention.[\[5\]](#)
- Ingestion: Rinse mouth.[\[5\]](#) If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[\[7\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[5\]](#) Do NOT induce vomiting.[\[9\]](#)

In all cases of exposure, if you feel unwell, seek medical advice/attention.[\[6\]](#)





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- To cite this document: BenchChem. [Health and safety data for 2-Naphthol-6,8-disulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091816#health-and-safety-data-for-2-naphthol-6-8-disulfonic-acid]

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